

An In-depth Technical Guide to the Physicochemical Properties of RK-397

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **RK 397**

Cat. No.: **B15602091**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of RK-397, a polyene-polyol macrolide antibiotic. The information is intended for researchers, scientists, and professionals involved in drug development and discovery. This document summarizes the available data on RK-397, details relevant experimental protocols, and visualizes its mechanism of action.

Core Physicochemical Properties

RK-397 is a complex natural product with limited publicly available experimental data on its physicochemical properties. The information presented below is a combination of data from chemical databases and general properties characteristic of the polyene macrolide class of compounds.

Property	Value	Source
Chemical Formula	$C_{35}H_{56}O_{10}$	MedKoo Biosciences[1]
Molecular Weight	636.82 g/mol	MedKoo Biosciences[1]
CAS Number	154396-73-3	MedKoo Biosciences[1]
Solubility	Poorly soluble in water. Soluble in organic solvents like DMSO and ethanol.	General property of polyene macrolides.[2][3]
Melting Point	Not experimentally determined. As a complex macrolide, it is expected to decompose at higher temperatures.	Inferred
pKa	Not experimentally determined. Expected to be amphoteric due to the presence of both acidic (carboxylic acid) and basic (amino group on the mycosamine sugar) moieties.	Inferred from structure

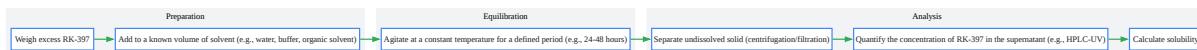
Experimental Protocols

Detailed experimental protocols are crucial for the accurate determination of the physicochemical properties of complex molecules like RK-397. The following are generalized methodologies that can be adapted for RK-397.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard approach for determining the equilibrium solubility of a compound.

Workflow for Solubility Determination:

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Caption: Workflow for determining the solubility of RK-397 using the shake-flask method.

Melting Point Determination (Capillary Method)

The melting point of a pure substance is a key indicator of its identity and purity.

Experimental Workflow for Melting Point Determination:

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Caption: Experimental workflow for determining the melting point of RK-397.

pKa Determination (Potentiometric Titration)

Potentiometric titration is a common method for determining the acid dissociation constant (pKa) of a substance.

Logical Flow for pKa Determination:

Dissolve RK-397 in a suitable solvent mixture (e.g., water/co-solvent)

Titrate with a standardized acid or base

Measure the pH after each addition of titrant

Plot pH versus the volume of titrant added

Determine the pKa from the midpoint of the buffer region(s)

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Caption: Logical flow for the determination of pKa values of RK-397.

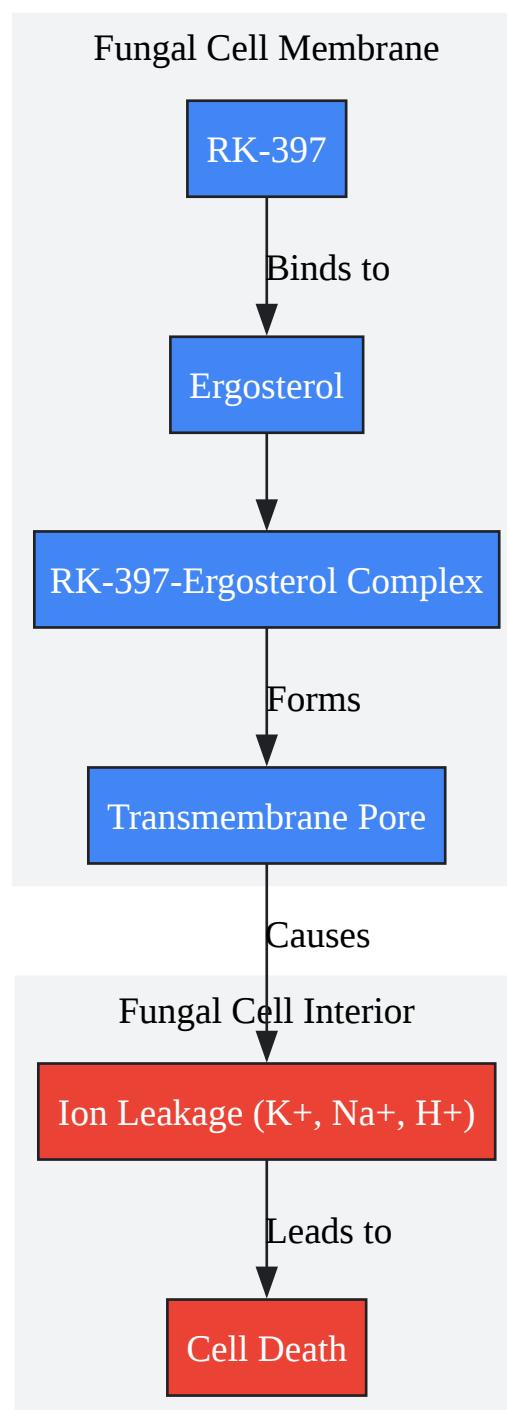
Mechanism of Action

RK-397 exhibits both antifungal and anticancer activities. The mechanisms underlying these effects are believed to be distinct.

Antifungal Mechanism of Action

The primary antifungal mechanism of polyene macrolides like RK-397 involves direct interaction with the fungal cell membrane.

Signaling Pathway for Antifungal Activity:

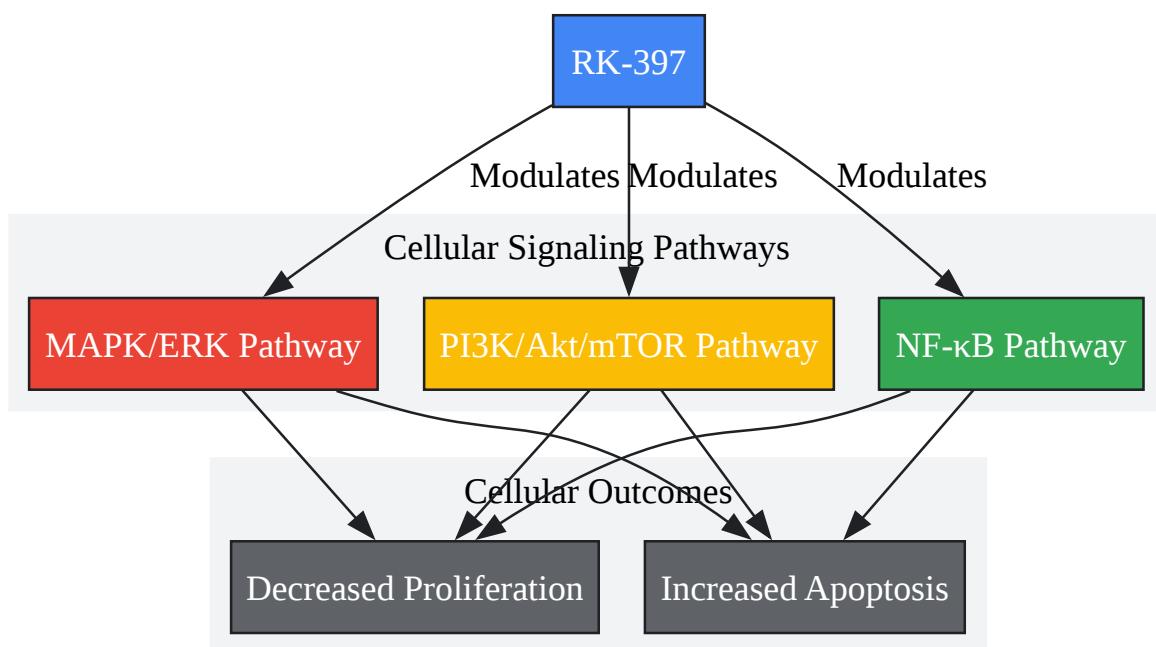
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Caption: Antifungal mechanism of RK-397 via ergosterol binding and pore formation.

Putative Anticancer Mechanism of Action

While the specific signaling pathways affected by RK-397 in cancer cells are not well-elucidated, macrolides, in general, have been shown to modulate various pathways involved in cell proliferation, survival, and apoptosis.[4][5]

Potential Anticancer Signaling Pathways Modulated by Macrolides:



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Caption: Potential signaling pathways modulated by RK-397 in cancer cells.

Disclaimer: This document is intended for informational purposes for a scientific audience. The physicochemical properties and mechanisms of action of RK-397 are areas of ongoing research. The experimental protocols provided are general and may require optimization for specific laboratory conditions.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of RK-397]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602091#physicochemical-properties-of-rk-397]

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